

Application Notes and Protocols: Fluanisone for Surgical Anesthesia in Mice

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fluanisone*

Cat. No.: *B1672854*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and dosage recommendations for the use of **Fluanisone**, primarily in combination with Fentanyl, for achieving surgical anesthesia in mice. The information is intended for use in a research setting by qualified personnel.

Introduction

Fluanisone is a butyrophenone neuroleptic agent with sedative properties.^{[1][2]} In veterinary and research settings, it is most commonly used in combination with the potent opioid analgesic Fentanyl. This combination, commercially known as Hypnorm®, provides neuroleptanalgesia, a state of sedation and analgesia.^{[1][3]} For surgical procedures, this combination is often supplemented with a benzodiazepine, such as midazolam or diazepam, to induce adequate muscle relaxation.^[4]

Fluanisone exerts its effects through the antagonism of dopamine D2 and serotonin 5-HT2A receptors. This mechanism contributes to its sedative and antipsychotic properties.

Recommended Dosages

The following tables summarize the recommended dosages for **Fluanisone**, in combination with Fentanyl and other agents, for surgical anesthesia in mice. It is crucial to note that dosages can vary based on the mouse strain, age, and health status. Therefore, it is

recommended to start with the lower end of the dose range and assess the depth of anesthesia before proceeding with any painful procedures.

Table 1: Anesthetic Combinations for Surgical Anesthesia in Mice

Anesthetic Combination	Drug Concentrations	Dosage (per kg body weight)	Administration Route	Expected Duration of Anesthesia	Notes
Hypnorm®	Fentanyl citrate: 0.315 mg/mL Fluanisone: 10 mg/mL	0.105 mg/kg Fentanyl citrate 3.333 mg/kg Fluanisone (equivalent to 0.01 mL/30g body weight of Hypnorm®)	Intraperitoneal (IP)	30-60 minutes	Provides sedation and analgesia but poor muscle relaxation. Suitable for minor procedures.
Hypnorm® and Diazepam	Fentanyl citrate: 0.315 mg/mL Fluanisone: 10 mg/mL Diazepam: 5 mg/mL	0.105 mg/kg Fentanyl citrate 3.333 mg/kg Fluanisone 5 mg/kg Diazepam	Intraperitoneal (IP)	20-40 minutes	Provides good surgical anesthesia with muscle relaxation.
Hypnorm® and Midazolam	Fentanyl citrate: 0.315 mg/mL Fluanisone: 10 mg/mL Midazolam: 5 mg/mL	0.095 mg/kg Fentanyl citrate 3 mg/kg Fluanisone 2.0 mg/kg Midazolam	Intraperitoneal (IP)	20-40 minutes	Provides good surgical anesthesia with muscle relaxation.
Fentanyl, Fluanisone, and Midazolam (FFM) Mixture	See Protocol 2 for preparation	3.313 mg/kg Fentanyl 104.8 mg/kg Fluanisone 52.42 mg/kg Midazolam	Intraperitoneal (IP)	Provides stable hemodynamics for several hours.	

Experimental Protocols

Protocol 1: Anesthesia with Hypnorm® and a Benzodiazepine

This protocol describes the use of Hypnorm® in combination with either diazepam or midazolam for inducing surgical anesthesia in mice.

Materials:

- Hypnorm® solution (Fentanyl citrate 0.315 mg/mL, **Fluanisone** 10 mg/mL)
- Diazepam solution (5 mg/mL) or Midazolam solution (5 mg/mL)
- Sterile 1 mL syringes with 25-27 gauge needles
- Sterile saline or water for injection (for dilution if necessary)
- Heating pad to maintain body temperature
- Ophthalmic ointment

Procedure:

- Animal Preparation:
 - Accurately weigh the mouse to determine the correct drug dosage.
 - Place the mouse in a clean, quiet environment to minimize stress.
- Anesthetic Preparation (Choose one option):
 - Option A: Hypnorm® and Diazepam:
 - Draw up the calculated volume of Hypnorm® (0.01 mL/30g body weight).
 - In a separate syringe, draw up the calculated volume of diazepam (5 mg/kg).
 - Option B: Hypnorm® and Midazolam:

- To prepare a single injectable solution, dilute both Hypnorm® and Midazolam (5 mg/mL) with an equal volume of water for injection before mixing. The resulting mixture will contain 1.25 mg/mL midazolam, 2.5 mg/mL **fluanisone**, and 0.079 mg/mL fentanyl citrate.
- Administer the appropriate volume of the mixed solution intraperitoneally.
- Administration:
 - Administer the anesthetic solution(s) via intraperitoneal (IP) injection.
- Induction and Monitoring:
 - Place the mouse in a warm, quiet cage and observe for the onset of anesthesia (loss of righting reflex), which typically occurs within 5-10 minutes.
 - Apply ophthalmic ointment to the eyes to prevent corneal drying.
 - Monitor the depth of anesthesia by assessing the pedal withdrawal reflex (toe pinch). The absence of a response indicates surgical anesthesia.
 - Monitor respiratory rate (normal: 55-100 breaths/min under anesthesia) and mucous membrane color throughout the procedure. A drop in respiratory rate by 50% can be normal.
 - Maintain the animal's body temperature using a heating pad.
- Recovery:
 - After the procedure, place the mouse on a clean, warm surface and monitor closely until it is fully ambulatory.
 - Do not leave the animal unattended until it has regained sufficient consciousness to maintain sternal recumbency.

Protocol 2: Fentanyl-Fluanisone-Midazolam (FFM) Anesthesia

This protocol is adapted from a study demonstrating stable hemodynamics in mice and is suitable for longer procedures.

Materials:

- Fentanyl solution
- **Fluanisone** solution
- Midazolam solution
- Sterile saline or water for injection
- Sterile 1 mL syringes with 25-27 gauge needles
- Heating pad
- Ophthalmic ointment

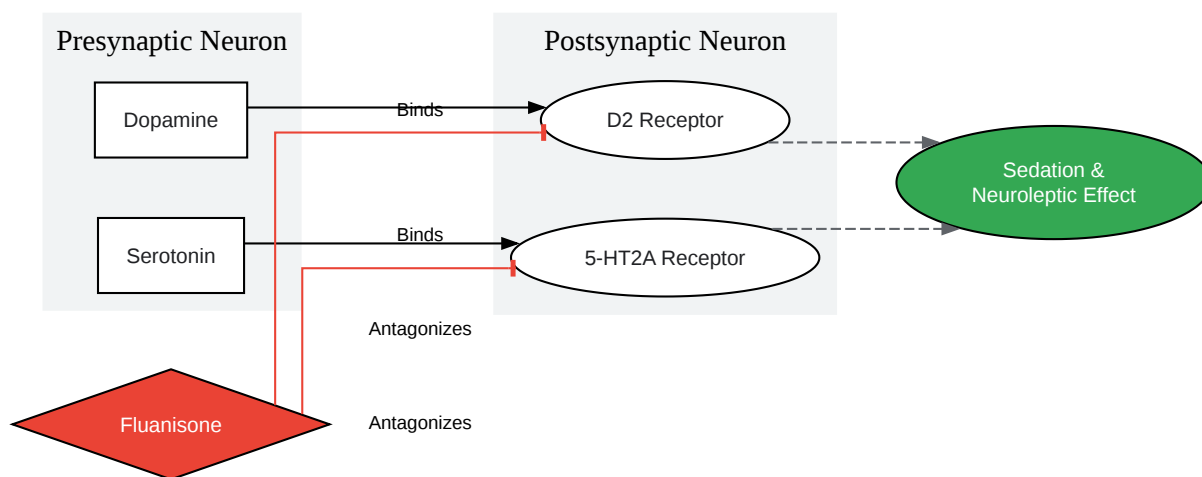
Procedure:

- Animal Preparation:
 - Follow the same steps as in Protocol 1.
- Anesthetic Preparation:
 - Prepare an anesthetic cocktail containing Fentanyl (3.313 mg/kg), **Fluanisone** (104.8 mg/kg), and Midazolam (52.42 mg/kg). The exact dilutions will depend on the stock concentrations of the individual drugs. It is critical to calculate the volumes accurately.
- Administration:
 - Administer the prepared FFM cocktail via intraperitoneal (IP) injection.
- Induction, Monitoring, and Recovery:
 - Follow the same procedures for induction, monitoring, and recovery as outlined in Protocol 1. Due to the longer duration of action, vigilant monitoring during the extended recovery

period is essential.

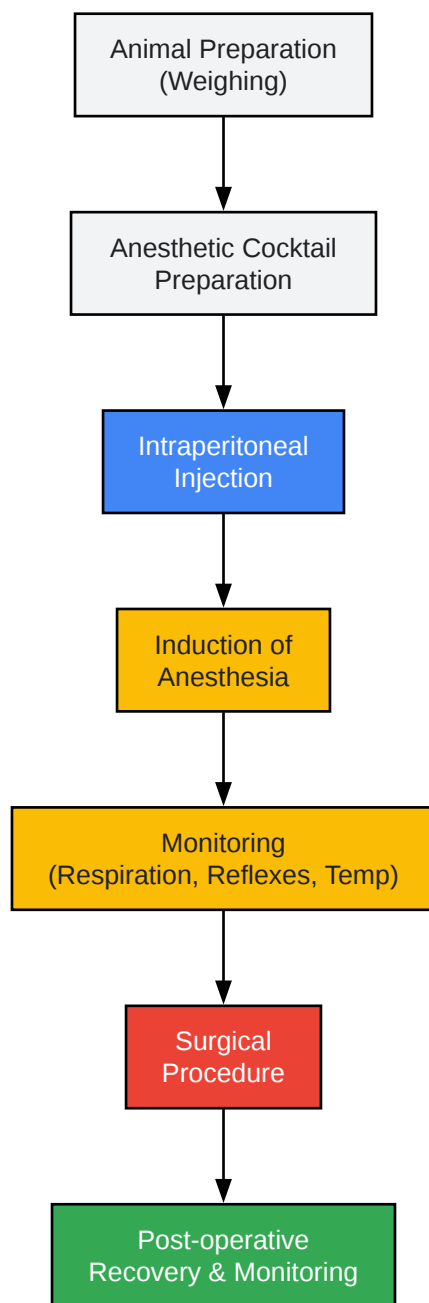
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Fluanisone** and a general workflow for surgical anesthesia in mice.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **Fluanisone**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fluanisone | 1480-19-9 | Benchchem [benchchem.com]
- 2. Fentanyl-fluanisone-midazolam combination results in more stable hemodynamics than does urethane alpha-chloralose and 2,2,2-tribromoethanol in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Anesthesia and analgesia for common research models of adult mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Anaesthesia and physiological monitoring during in vivo imaging of laboratory rodents: considerations on experimental outcomes and animal welfare | springermedizin.de [springermedizin.de]
- To cite this document: BenchChem. [Application Notes and Protocols: Fluanisone for Surgical Anesthesia in Mice]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672854#recommended-dosage-of-fluanisone-for-surgical-anesthesia-in-mice]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com